

Technical Guide: The pKa of Sodium Methoxide in Methanol

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Compound of Interest

Compound Name: *sodium;methanol*

CAS No.: *103935-65-5*

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

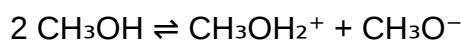
This technical guide provides a comprehensive analysis of the pKa of sodium methoxide in methanol. In non-aqueous protic solvents like methanol, the basicity of an alkoxide is best understood through the autoprotolysis equilibrium of the solvent itself. Therefore, this document focuses on the pKa of methanol in methanol, which is equivalent to the negative logarithm of the autoprotolysis constant (pK_{ap}). This value directly relates to the strength of the methoxide ion as a base in its parent solvent. This guide presents the established pKa value, details the experimental methodologies for its determination, and illustrates the underlying chemical principles.

The Concept of pKa in Methanolic Systems

The pKa of a substance is a measure of its acidity in a specific solvent. For a base like sodium methoxide (CH₃ONa), it is conventional to refer to the pKa of its conjugate acid, which is methanol (CH₃OH). In a methanolic solution, the methoxide ion (CH₃O⁻) is the strongest

possible base, just as the hydroxide ion (OH^-) is the strongest possible base in aqueous solutions.

The relevant equilibrium that defines the acidity and basicity scale in methanol is its autoprotolysis:



The equilibrium constant for this reaction is the autoprotolysis constant, K_{ap} . The pK_{a} of methanol in methanol is the negative logarithm of this constant (pK_{ap}). This value is crucial for understanding and quantifying the basicity of sodium methoxide in its native solvent environment.

Quantitative Data: pK_{a} of Methanol in Methanol

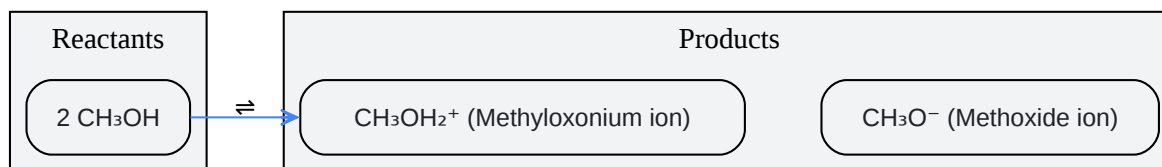
The autoprotolysis constant of methanol has been determined by various methods. The following table summarizes the key quantitative data at 25 °C.

Parameter	Value	pK_{ap} (-log K_{ap})	Source
Autoprotolysis Constant (K_{ap})	$10^{-16.7}$	16.7	[1][2]
Autoprotolysis Constant (K_{ap})	2.025×10^{-17}	16.69	[3]

Note: The slight variation in values can be attributed to different experimental conditions and methodologies.

Chemical Equilibrium Diagram

The autoprotolysis of methanol is the fundamental equilibrium that governs the pK_{a} in this solvent.



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Caption: Autoprotolysis equilibrium of methanol.

Experimental Protocol: Potentiometric Titration for pK_{ap} Determination

Potentiometric titration is a widely used and reliable method for determining dissociation constants in non-aqueous solvents.^{[4][5]}

Objective: To determine the autoprotolysis constant (pK_{ap}) of methanol.

Materials:

- High-purity anhydrous methanol
- Standardized solution of a strong acid in methanol (e.g., HCl in methanol)
- Standardized solution of a strong base in methanol (e.g., sodium methoxide in methanol)
- Inert salt for maintaining constant ionic strength (e.g., NaClO_4)
- Combined pH electrode suitable for non-aqueous solvents (with the aqueous filling solution replaced by 1M KCl in methanol saturated with AgCl)
- Potentiometer or pH meter with millivolt scale
- Thermostated titration vessel

- Nitrogen gas supply for inert atmosphere

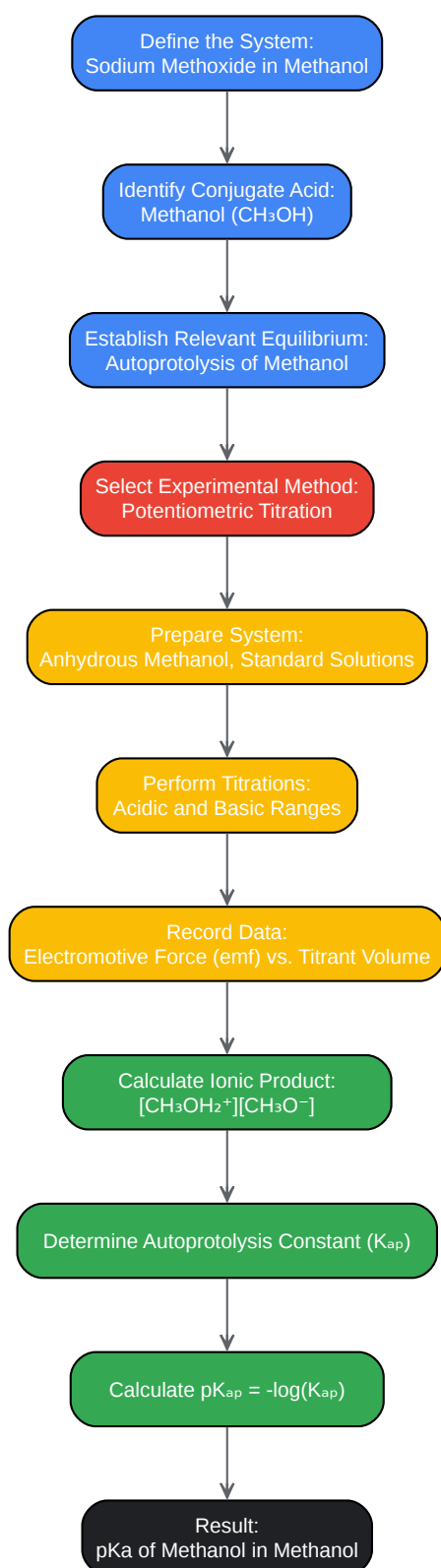
Methodology:

- Electrode Calibration and Preparation:
 - The aqueous filling solution of the combined pH electrode is replaced with a 1M KCl solution in methanol, saturated with AgCl, to prevent contamination of the sample with water and to ensure stable junction potential.[\[4\]](#)
 - The electrode is conditioned by soaking in anhydrous methanol for several hours before use.
- Titration Procedure (Acidic Range):
 - A known volume of anhydrous methanol containing the inert salt (e.g., 0.1 M NaClO₄) is placed in the thermostated titration vessel at 25 °C.[\[4\]](#)
 - The solution is purged with nitrogen to exclude atmospheric CO₂ and H₂O.
 - The standardized methanolic HCl solution is added incrementally using a precise burette.
 - After each addition, the solution is allowed to equilibrate, and the electromotive force (emf) in millivolts is recorded.
- Titration Procedure (Basic Range):
 - A similar titration is performed by adding the standardized sodium methoxide solution to a fresh sample of anhydrous methanol with the inert salt.
 - The emf is recorded after each incremental addition of the base.
- Data Analysis and pK_{ap} Calculation:
 - The collected emf data from both titrations are used to calculate the concentrations of the methyloxonium ion (CH₃OH₂⁺) and the methoxide ion (CH₃O⁻) at each point.
 - The ionic product of methanol ([CH₃OH₂⁺][CH₃O⁻]) is calculated for each data point.

- The autoprotolysis constant, K_{ap} , is determined from the ionic product in the neutral or near-neutral region of the titration curves.
- The pK_{ap} is then calculated as the negative base-10 logarithm of the average K_{ap} value.

Logical Workflow for pKa Determination

The following diagram illustrates the logical steps involved in the experimental determination and conceptual understanding of the pKa of sodium methoxide in methanol.



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Caption: Workflow for determining the pKa of sodium methoxide in methanol.

Conclusion

The pKa of sodium methoxide in methanol is fundamentally defined by the autoprotolysis of methanol. The established pK_{ap} for methanol at 25 °C is approximately 16.7. This value signifies that sodium methoxide is a strong base in methanol, capable of readily deprotonating a wide range of weakly acidic compounds. Accurate determination of this value, typically through potentiometric titration, is essential for quantitative analysis and reaction modeling in methanolic systems, which are prevalent in pharmaceutical and chemical research and development.

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